

what are the chemical properties of high-calcium quicklime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quicklime

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An In-depth Technical Guide to the Chemical Properties of High-Calcium **Quicklime**

Introduction

High-calcium **quicklime**, known chemically as calcium oxide (CaO), is a fundamental inorganic compound produced through the thermal decomposition (calcination) of high-purity limestone (calcium carbonate, CaCO_3).^{[1][2]} It presents as a white or grayish-white, odorless, crystalline solid.^{[3][4]} Due to its high reactivity, alkalinity, and exothermic nature upon hydration, **quicklime** is a critical reagent in a vast array of industrial, chemical, and environmental applications, from steel manufacturing and flue gas desulfurization to soil stabilization and water treatment.^[2] This guide provides a detailed examination of the core chemical properties of high-calcium **quicklime**, its principal reactions, and the standardized experimental protocols used for its characterization.

Core Chemical Properties

The utility of high-calcium **quicklime** is dictated by several key chemical characteristics:

- **Reactivity with Water (Slaking):** **Quicklime** reacts vigorously with water in a process called slaking or hydration. This highly exothermic reaction forms calcium hydroxide (Ca(OH)_2), releasing a significant amount of heat.^{[5][6][7]} The rate and intensity of this reaction, known as reactivity, is a critical quality parameter influenced by the limestone's purity and the calcination conditions.^{[8][9]}

- **Alkalinity and Neutralizing Value:** As a strong alkali, **quicklime** dissolved in water can reach a pH of approximately 12.8.[4] This property makes it one of the most effective and cost-efficient materials for neutralizing acids and adjusting the pH of various media.[1]
- **Hygroscopic Nature:** **Quicklime** has a strong affinity for moisture and will readily absorb water from the atmosphere.[10][11] It also reacts with atmospheric carbon dioxide to form calcium carbonate, a process that causes the material to degrade in quality over time.[7] Therefore, proper handling and storage in dry, airtight conditions are essential.[10][12]

Quantitative Data Presentation

The chemical and physical properties of high-calcium **quicklime** are summarized in the tables below.

Table 1: Typical Chemical Composition of High-Calcium **Quicklime**

This table presents the typical chemical analysis of high-calcium **quicklime**. Values can vary based on the limestone source and production process.

Constituent	Formula	Typical Weight %	Cite
Calcium Oxide	CaO	91.0 - 97.0%	[1][13]
Magnesium Oxide	MgO	< 1.5%	[5][13]
Silicon Dioxide	SiO ₂	< 2.2%	[13]
Aluminum, Iron, Manganese Oxides	Al ₂ O ₃ , Fe ₂ O ₃ , etc.	< 0.9%	[13]
Carbon Dioxide	CO ₂	< 0.7%	[13]

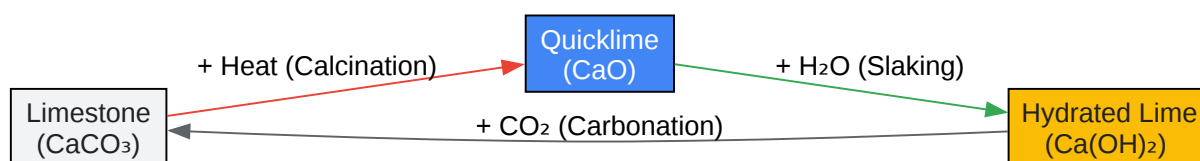
Table 2: Physical and Chemical Constants of Calcium Oxide (CaO)

This table outlines the fundamental physical and chemical constants for pure calcium oxide.

Property	Value	Cite
Molar Mass	56.077 g/mol	[3][7]
Melting Point	2572 - 2613 °C	[7][11]
Boiling Point	2850 °C	[3][7]
Density	3.34 g/cm ³	[11]
Standard Enthalpy of Formation (ΔH_f)	-63.7 kJ/mol (for slaking reaction)	[3][7]
pH in Saturated Solution	~12.8	[4]

Chemical Processes and Pathways

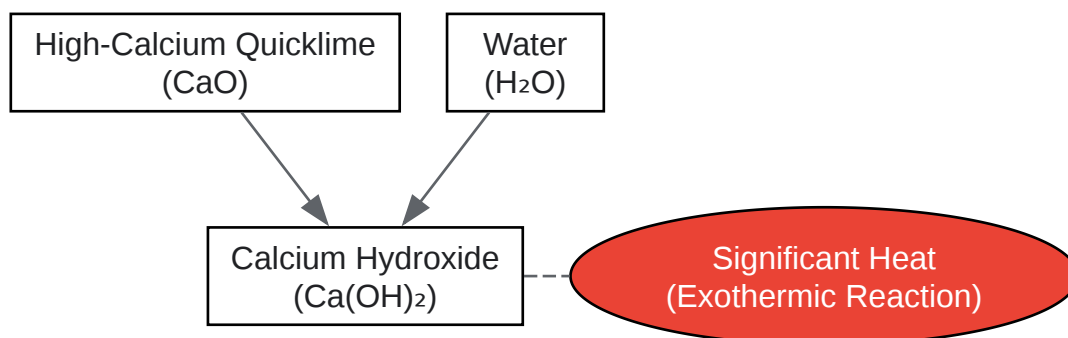
The production and primary reaction of **quicklime** can be visualized as a cyclical process.



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Diagram 1: The Limestone-Lime Cycle.

The most critical chemical reaction is its hydration, which is highly exothermic.



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Diagram 2: Exothermic slaking (hydration) of **quicklime**.

Experimental Protocols

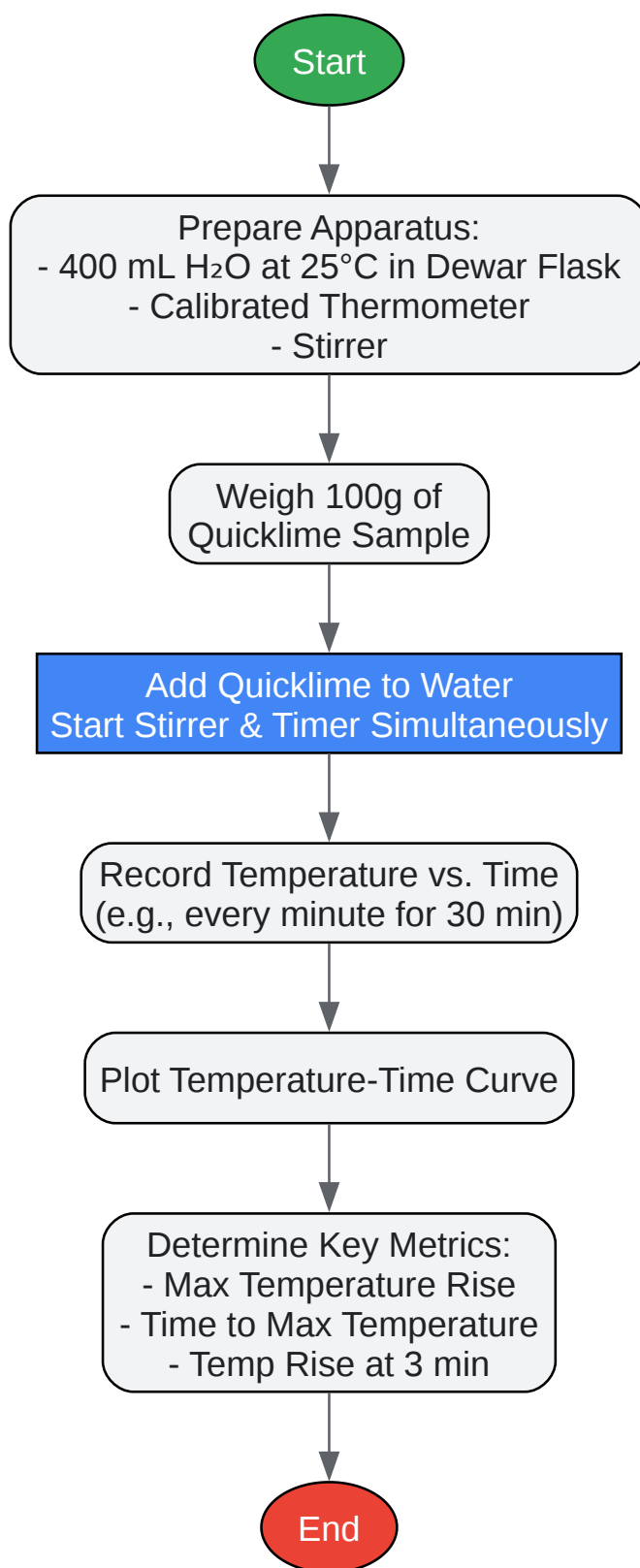
The quality and chemical properties of **quicklime** are verified using standardized test methods, primarily those developed by ASTM International.

Protocol 1: Determination of Slaking Rate (Reactivity)

This method, based on ASTM C110, measures the heat generated when **quicklime** reacts with water, which is a direct indication of its reactivity.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Principle: The test is a calorimetric procedure that records the temperature rise over time when a specified mass of **quicklime** is mixed with a specified volume of water under controlled conditions.
- Apparatus:
 - Dewar flask (1-quart or 1-liter capacity) with a lid.
 - Mechanical stirrer with a corrosion-resistant propeller.
 - Thermometer (range 0-100 °C, with 0.5 °C divisions).
 - Balance (1000 g capacity, 0.1 g sensitivity).
 - Timer.
- Procedure:
 - Add 400 mL of water at 25 ± 1 °C to the Dewar flask.
 - Place the flask under the mechanical stirrer and position the thermometer.
 - Start the stirrer.
 - Weigh 100 g of **quicklime** sample (as-received).
 - Add the **quicklime** to the water, simultaneously starting the timer.

- Record the temperature every minute for the first 5 minutes, and then every 5 minutes thereafter until a decrease in temperature is observed for three consecutive readings.
- Data Presentation: The results are typically plotted as a temperature vs. time curve. Key metrics reported include:
 - The temperature rise at 3 minutes.[\[1\]](#)
 - The maximum temperature reached.
 - The time required to reach the maximum temperature.



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Diagram 3: Experimental workflow for slaking rate determination (ASTM C110).

Protocol 2: Determination of Available Lime Index

This method, based on ASTM C25, determines the percentage of calcium oxide that is available to react.^{[10][17][18]} It is a measure of the active CaO content, distinguishing it from non-reactive calcium compounds.

- Principle: The "sugar test" involves dissolving the **quicklime** sample in a sucrose solution. The sugar forms a soluble calcium saccharate complex, preventing the precipitation of calcium hydroxide and ensuring all free CaO is available for titration with a standardized solution of hydrochloric acid (HCl) using phenolphthalein as an indicator.
- Apparatus:
 - Erlenmeyer flask (500 mL).
 - Burette (50 mL, 0.1 mL divisions).
 - Analytical balance (0.001 g sensitivity).
 - Hot plate.
- Reagents:
 - Standard Hydrochloric Acid (HCl) solution (0.1782 N, where 1 mL is equivalent to 1% CaO based on a 0.5 g sample).
 - Phenolphthalein indicator solution.
 - Sucrose (granulated sugar).
 - CO₂-free distilled water.
- Procedure:
 - Weigh 0.5 g of the prepared **quicklime** sample and transfer it to a 500 mL Erlenmeyer flask containing 20 mL of CO₂-free water. Immediately stopper the flask.
 - Swirl the flask to disperse the sample.

- Remove the stopper, add 150 mL of CO₂-free water, and then add 15 g of sucrose.
- Stopper the flask and shake vigorously at intervals for 5 minutes. Let it stand for 30 to 60 minutes.
- Add 2 drops of phenolphthalein indicator.
- Wash the stopper and sides of the flask with CO₂-free water.
- Titrate the solution with the standard 0.1782 N HCl solution, swirling constantly, until the pink color completely disappears.
- Calculation: The available lime index, as % CaO, is equal to the volume (in mL) of standard HCl solution used in the titration.

Conclusion

High-calcium **quicklime** is a potent chemical reagent defined by its high CaO content, strong alkalinity, and pronounced exothermic reactivity with water. Its chemical properties are a direct function of the parent limestone quality and the manufacturing process, particularly the calcination temperature and duration.^[19] Standardized analytical and physical tests, such as those prescribed by ASTM C25 and C110, are essential for quantifying its key performance indicators—the available lime index and slaking rate—ensuring its suitability and effectiveness for specialized scientific and industrial applications.

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- To cite this document: BenchChem. [what are the chemical properties of high-calcium quicklime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073336#what-are-the-chemical-properties-of-high-calcium-quicklime]

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